

Proper Disposal of 4-Acetamidosalicylic Acid: A Step-by-Step Guide

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Compound of Interest

Compound Name: 4-Acetamidosalicylic acid

Cat. No.: B020674

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The proper disposal of **4-Acetamidosalicylic acid** is critical for ensuring laboratory safety, protecting the environment, and maintaining regulatory compliance. This guide provides a comprehensive, step-by-step procedure for researchers, scientists, and drug development professionals to handle and dispose of this chemical waste safely.

Immediate Safety and Handling Precautions

Before handling **4-Acetamidosalicylic acid**, it is essential to be aware of its hazards and to use appropriate personal protective equipment (PPE). The compound is classified as harmful if swallowed.^{[1][2]}

Recommended Personal Protective Equipment (PPE):

- **Eye Protection:** Wear appropriate protective eyeglasses or chemical safety goggles.^[3]
- **Hand Protection:** Wear suitable protective gloves tested according to standards like EN 374.^[4]
- **Skin and Body Protection:** Wear a lab coat and appropriate protective clothing to prevent skin exposure.^[3]
- **Respiratory Protection:** Under normal use conditions with adequate ventilation, respiratory protection is not typically required.^[3] However, if dust is generated, use a NIOSH-approved respirator.^[5]

- Engineering Controls: Handle the chemical in a well-ventilated area, preferably within a laboratory fume hood.[6]

Step-by-Step Disposal Procedure

Follow this procedure for the routine disposal of unwanted **4-Acetamidosalicylic acid**. This process treats the substance as a hazardous chemical waste, in line with standard laboratory safety practices.

Step 1: Waste Identification and Segregation

- Classify all unwanted **4-Acetamidosalicylic acid**, including contaminated materials from spill cleanups, as hazardous waste.[5][7]
- Store the waste in a designated container separate from incompatible materials, particularly strong oxidizing agents.[6]

Step 2: Waste Collection and Containment

- Collect solid **4-Acetamidosalicylic acid** waste in a clearly labeled, leak-proof container with a secure lid.[8]
- The container must be labeled with a "Hazardous Waste" tag as soon as the first particle of waste is added.[7] The label should clearly identify the contents ("**4-Acetamidosalicylic Acid** Waste") and associated hazards.[8]
- Do not fill the container to more than 90% of its capacity to prevent spills.[8]

Step 3: On-Site Storage

- Store the sealed hazardous waste container in a designated, secure, and well-ventilated storage area.[8]
- Ensure the storage area has secondary containment to manage any potential leaks.[7]
- Laboratories must not accumulate more than 55 gallons of hazardous waste at any one time.[7]

Step 4: Arrange for Professional Disposal

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.
- Disposal of chemical waste must always comply with local, state, and federal regulations.^[5] Do not dispose of **4-Acetamidosalicylic acid** down the drain or in regular trash.^[5]

Spill Response and Cleanup

In the event of a spill, immediate and proper cleanup is necessary to prevent exposure and environmental contamination.

- Evacuate and Secure: Evacuate non-essential personnel from the immediate area. Ensure the area is well-ventilated.
- Use PPE: Before cleaning the spill, don the appropriate PPE as described above.
- Contain and Clean:
 - For solid spills, carefully sweep up the material to avoid generating dust.^{[3][9]}
 - Place the swept-up material and any contaminated cleaning supplies (e.g., paper towels, pads) into a designated hazardous waste container.^[7]
- Decontaminate: Clean the spill surface thoroughly to remove any residual contamination.^[6]
- Dispose: Treat all materials used for the spill cleanup as hazardous waste and dispose of them according to the procedure outlined above.^[7]

Disposal of Empty Containers

A container that held **4-Acetamidosalicylic acid** must be managed correctly.

- If the container is completely empty (i.e., all material has been removed by pouring, scraping, etc.), it can typically be disposed of as regular trash.^[7]

- Before disposal, deface or remove all chemical and hazard labels from the empty container.
[\[7\]](#)

Chemical and Hazard Data

The following table summarizes key quantitative and identifying information for **4-Acetamidosalicylic acid**.

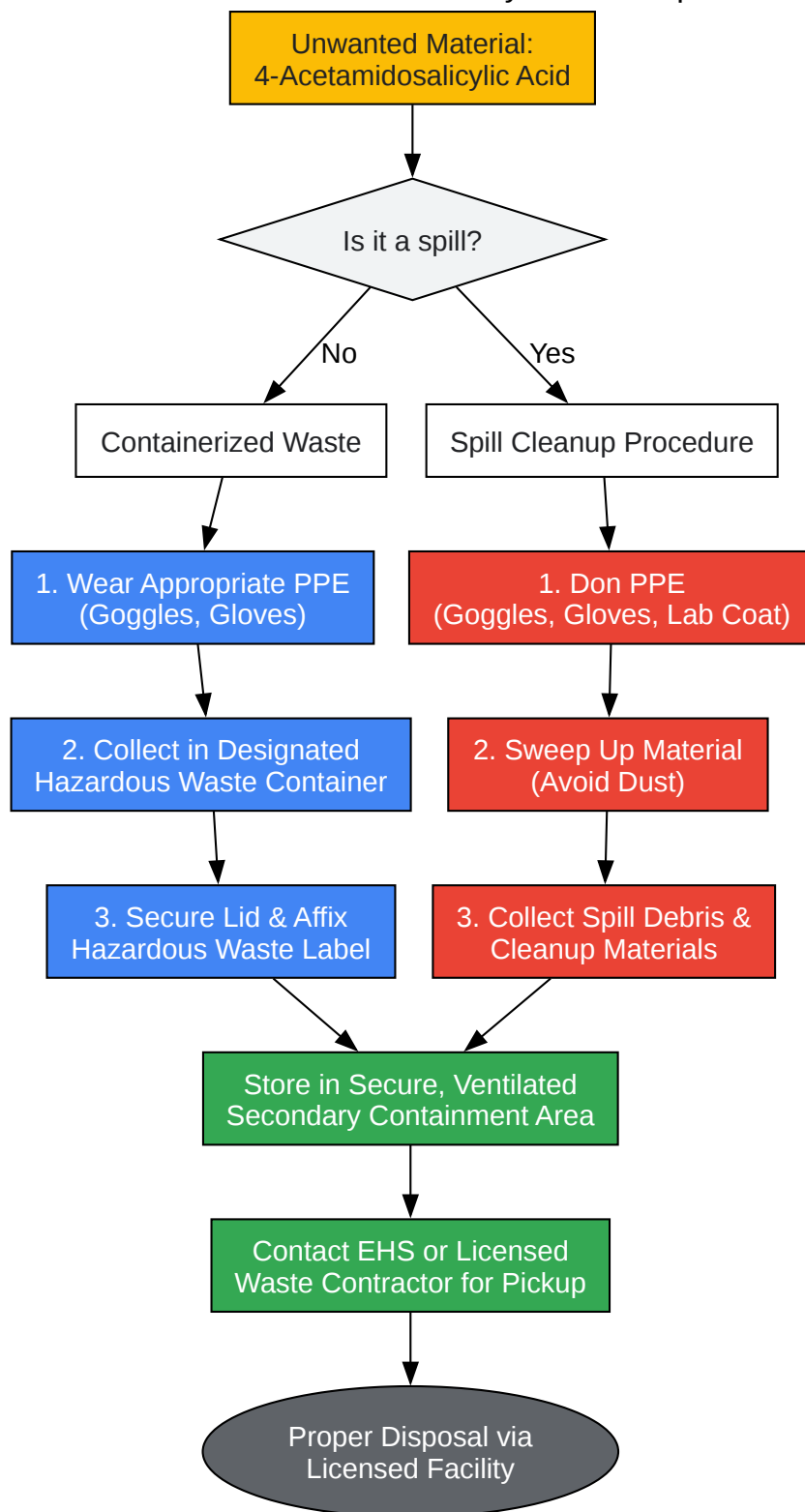
| Property | Data |
|-----------------------|---|
| IUPAC Name | 4-acetamido-2-hydroxybenzoic acid |
| CAS Number | 50-86-2 |
| Molecular Formula | C ₉ H ₉ NO ₄ |
| Molecular Weight | 195.17 g/mol |
| Physical State | Powder Solid |
| Melting Point | 255 - 262 °C / 491 - 503.6 °F |
| GHS Hazard Statements | H302: Harmful if swallowed [Warning Acute toxicity, oral] |

Sources:[\[1\]](#)[\[3\]](#)[\[9\]](#)

Disposal Workflow Diagram

The following diagram illustrates the logical workflow and decision-making process for the proper disposal of **4-Acetamidosalicylic acid** in a laboratory setting.

Workflow for 4-Acetamidosalicylic Acid Disposal



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Caption: Logical workflow for the safe handling and disposal of **4-Acetamidosalicylic acid**.

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